

Cross-Species Comparison of Somatostatin Peptides: A Focus on Somatostatin-28

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Compound of Interest

Compound Name: Somatostatin-28 (1-14)

Cat. No.: B15618665

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A Note on **Somatostatin-28 (1-14)**:

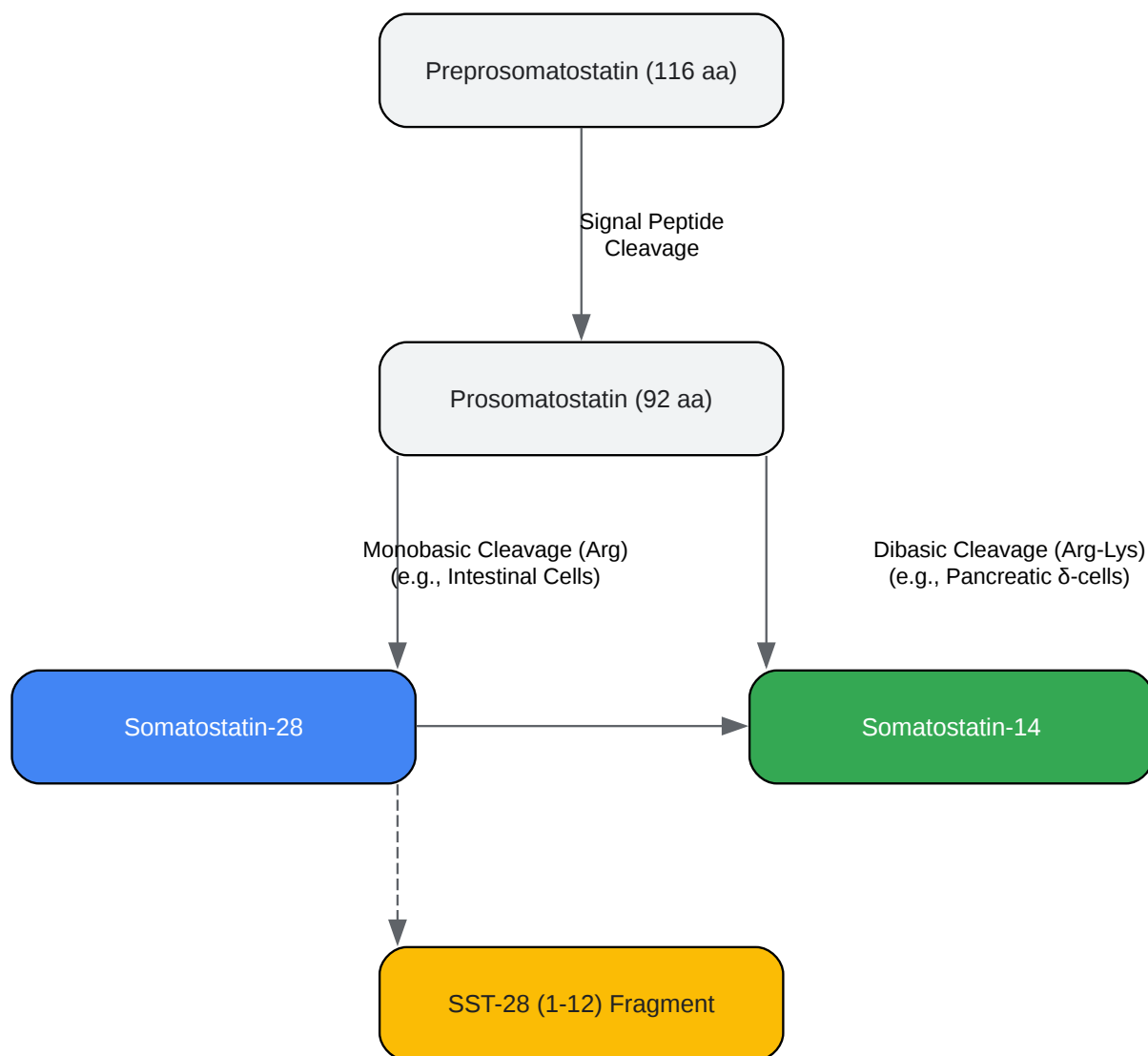
Initial research indicates a significant lack of published scientific data regarding the specific biological functions of the **Somatostatin-28 (1-14)** fragment across different species. This peptide represents the N-terminal 14 amino acids of Somatostatin-28 (SST-28) and is primarily referenced as a tool for developing specific antibodies that can distinguish the full SST-28 molecule from its C-terminal fragment, Somatostatin-14 (SST-14).[1]

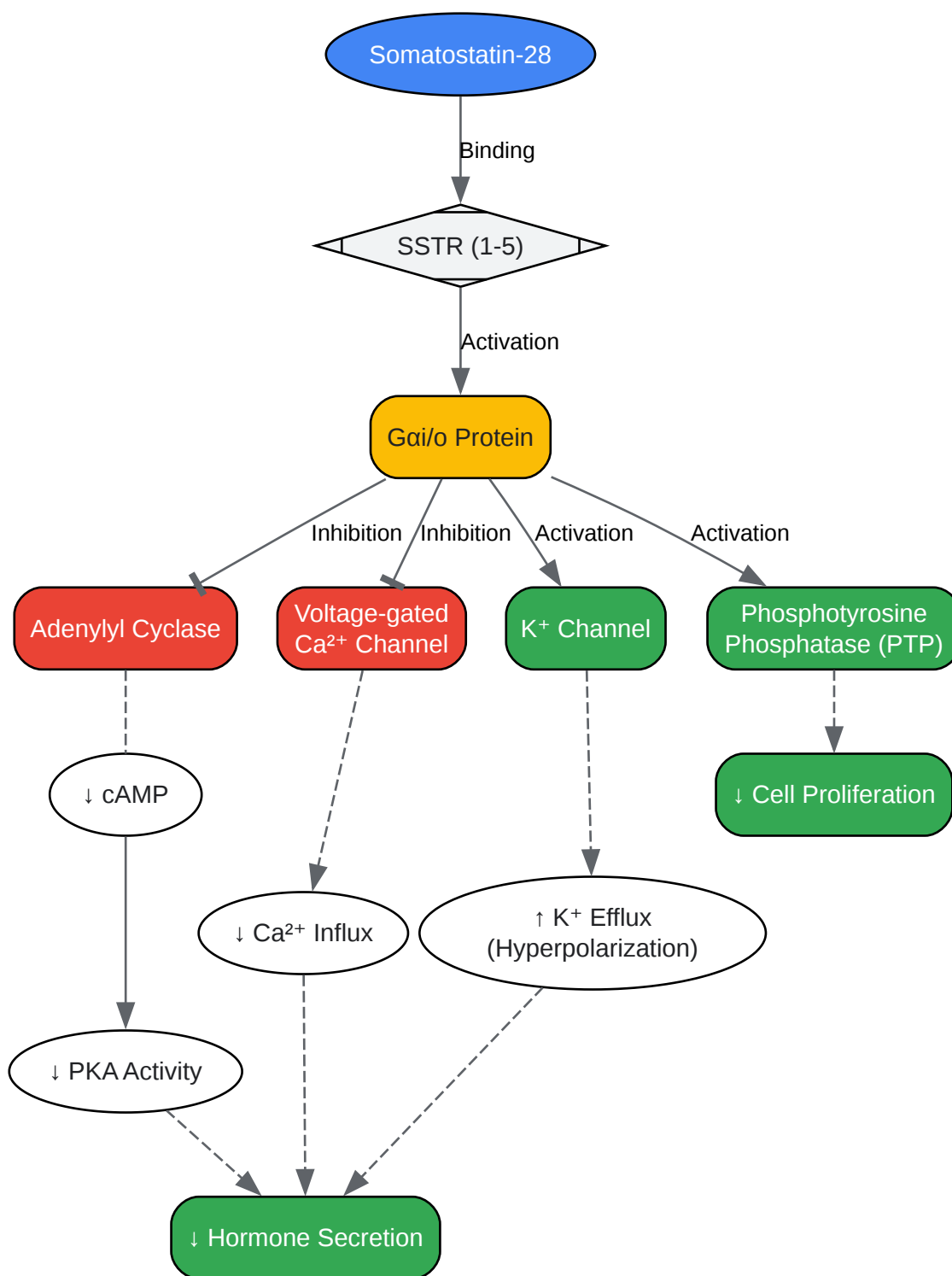
The vast body of research on somatostatin's cross-species function focuses on the two primary, biologically active forms: Somatostatin-14 and the N-terminally extended Somatostatin-28.[2][3][4] Therefore, this guide will provide a comprehensive cross-species comparison of the full Somatostatin-28 peptide, which is likely the intended subject of interest for researchers and drug development professionals.

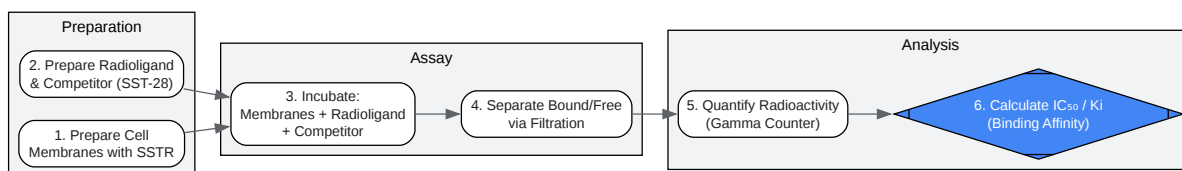
Introduction: The Somatostatin Family

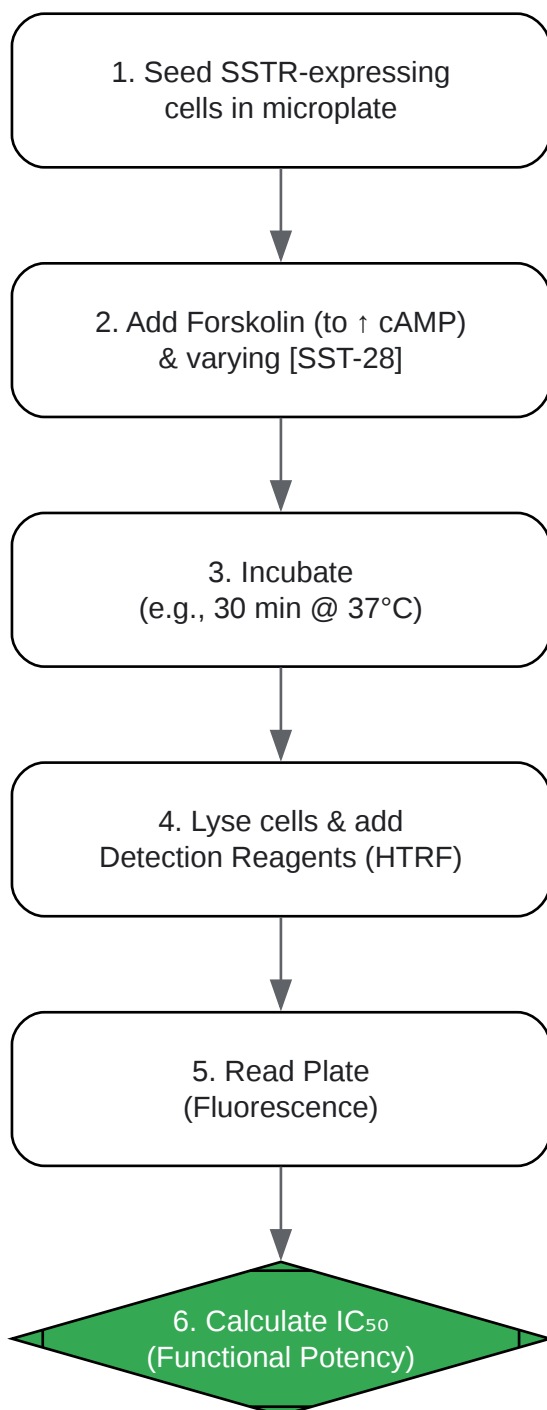
Somatostatin is a critical regulatory peptide hormone that exists in two main biologically active forms, Somatostatin-14 (SST-14) and Somatostatin-28 (SST-28).[3][4] Both are derived from a common precursor, preprosomatostatin, through tissue-specific enzymatic processing.[2] While they share the same C-terminal 14 amino acids, the N-terminal extension of SST-28 confers distinct biological properties and receptor affinities.[2] SST-14 is the predominant form in the central nervous system and pancreas, whereas SST-28 is the major product in the gastrointestinal tract.[2]

These peptides exert their effects by binding to a family of five G-protein-coupled receptors (GPCRs), designated SSTR1 through SSTR5.[5][6] The differential expression of these receptor subtypes across tissues and species, combined with the varying affinities of SST-14 and SST-28, leads to a wide range of physiological actions.[6]









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